

Technical Guide: Certificate of Analysis for Tenofovir Alafenamide-d6

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Compound of Interest

Compound Name: Tenofovir alafenamide-d6

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This technical guide provides a comprehensive overview of the analytical characterization and quality control specifications for **Tenofovir Alafenamide-d6** (TAF-d6), a deuterated isotopologue of Tenofovir Alafenamide. TAF-d6 is a critical internal standard for quantitative bioanalytical assays, particularly in pharmacokinetic and drug metabolism studies. This document outlines the typical data presented in a Certificate of Analysis (CoA), details the experimental protocols for key analytical methods, and illustrates the analytical workflow.

Certificate of Analysis Data

The following tables summarize the typical quantitative data and specifications for a batch of **Tenofovir Alafenamide-d6**.

Table 1: Physical and Chemical Properties

Parameter	Specification	Result
Appearance	White to off-white solid powder	Conforms
Molecular Formula	C ₂₁ H ₂₃ D ₆ N ₆ O ₅ P	Conforms
Molecular Weight	482.51 g/mol	Conforms
Solubility	Soluble in DMSO	Conforms

Table 2: Quality and Purity Analysis

Test	Method	Specification	Result
Purity (HPLC)	HPLC-UV	≥98.0%	99.5%
Isotopic Purity	LC-MS/MS	≥99% Deuterium Incorporation	Conforms
Identity (¹ H-NMR)	¹ H-NMR Spectroscopy	Consistent with structure	Conforms
Identity (MS)	Mass Spectrometry	Consistent with molecular weight	Conforms
Water Content (Karl Fischer)	KF Titration	≤1.0%	0.2%
Residual Solvents	GC-HS	Meets USP <467> limits	Conforms

Experimental Protocols

Detailed methodologies for the key analytical tests cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the chemical purity of **Tenofovir Alafenamide-d6** by separating it from any potential impurities.

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, equipped with a UV-Vis detector.
- Column: Waters Acquity UPLC HSS T3 column (100 x 2.1 mm, 1.8 μ m)[1].
- Mobile Phase: A gradient of Mobile Phase A (0.1% formic acid in water) and Mobile Phase B (0.1% formic acid in acetonitrile).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Detection Wavelength: 260 nm.
- Injection Volume: 5 μ L.
- Sample Preparation: The sample is accurately weighed and dissolved in a suitable diluent (e.g., 50:50 acetonitrile:water) to a final concentration of approximately 0.5 mg/mL.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Isotopic Purity and Identity

This method confirms the molecular weight and assesses the degree of deuterium incorporation in **Tenofovir Alafenamide-d6**.

- Instrumentation: A UHPLC system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source[1].
- Chromatographic Conditions: Similar to the HPLC method described above to ensure good separation.
- Mass Spectrometric Detection:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).

- Monitoring Mode: Multiple Reaction Monitoring (MRM) is used to monitor the transition of the parent ion to a specific product ion for both the deuterated and non-deuterated forms[1].
- Data Analysis: The isotopic purity is determined by comparing the peak area of the deuterated analyte to that of any residual non-deuterated analyte.

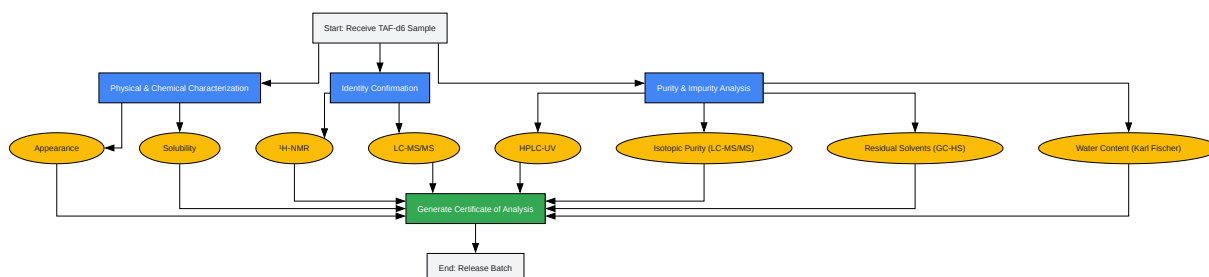
Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy for Structural Identity

^1H -NMR spectroscopy is employed to confirm the chemical structure of **Tenofovir Alafenamide-d6**.

- Instrumentation: Bruker Avance III 400 MHz NMR spectrometer or equivalent.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Procedure: A small amount of the sample is dissolved in the deuterated solvent, and the ^1H -NMR spectrum is acquired. The resulting spectrum is compared with the expected chemical shifts and coupling constants for the **Tenofovir Alafenamide-d6** structure.

Workflow and Pathway Diagrams

The following diagrams illustrate the analytical workflow for the quality control of **Tenofovir Alafenamide-d6**.



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Caption: Quality Control Workflow for **Tenofovir Alafenamide-d6**.

This guide provides a foundational understanding of the analytical testing and associated methodologies for ensuring the quality and identity of **Tenofovir Alafenamide-d6**. For further details, it is recommended to consult specific batch documentation and relevant pharmacopeial standards.

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References

- 1. Simultaneous determination of tenofovir alafenamide and tenofovir in human plasma by LC-MS/MS and its application to pharmacokinetics study in clinic - PubMed [pubmed.ncbi.nlm.nih.gov]
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